

# 6-Amino-9H-purine-8-thiol chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 6-Amino-9H-purine-8-thiol

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An In-depth Technical Guide on **6-Amino-9H-purine-8-thiol**: Chemical Properties and Structure

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**6-Amino-9H-purine-8-thiol**, also known as 8-mercaptopurine, is a significant purine derivative that serves as a crucial intermediate in the synthesis of various pharmaceutical compounds.<sup>[1]</sup> Its structure, featuring both an amino and a thiol group on the purine core, allows for diverse chemical modifications. This versatility makes it a valuable building block in the development of novel therapeutic agents, including nucleoside analogs designed to interfere with viral replication or cancer cell metabolism.<sup>[1]</sup> This document provides a comprehensive overview of its chemical properties, structure, and relevant experimental protocols.

## Chemical Properties

The fundamental chemical and physical properties of **6-Amino-9H-purine-8-thiol** are summarized in the table below. These properties are essential for its handling, characterization, and application in synthetic chemistry.

Property	Value	Reference
IUPAC Name	6-Amino-9H-purine-8-thiol	N/A
Synonyms	8-Mercaptoadenine	
CAS Number	7390-62-7	<a href="#">[1]</a>
Molecular Formula	C <sub>5</sub> H <sub>5</sub> N <sub>5</sub> S	<a href="#">[1]</a>
Molecular Weight	167.19 g/mol	<a href="#">[1]</a>
Melting Point	>300 °C (decomposes)	N/A
Appearance	Off-white to yellow powder	N/A
Storage	Room temperature, airtight, dry	<a href="#">[1]</a>

## Chemical Structure and Tautomerism

The structure of **6-Amino-9H-purine-8-thiol** is based on a purine core, which consists of fused pyrimidine and imidazole rings. The key functional groups are an amino group at the C6 position and a thiol group at the C8 position.

A critical aspect of the chemistry of **6-Amino-9H-purine-8-thiol** is tautomerism. Tautomers are isomers of a compound that readily interconvert, and in this case, involve the migration of a proton. The thiol group (-SH) can exist in equilibrium with its thione (=S) form. Additionally, the position of the proton on the purine ring nitrogens can vary, with the 9H and 7H tautomers being the most common for purines.[\[2\]](#) The relative stability of these tautomers can be influenced by the solvent environment.[\[2\]](#)

## Experimental Protocols

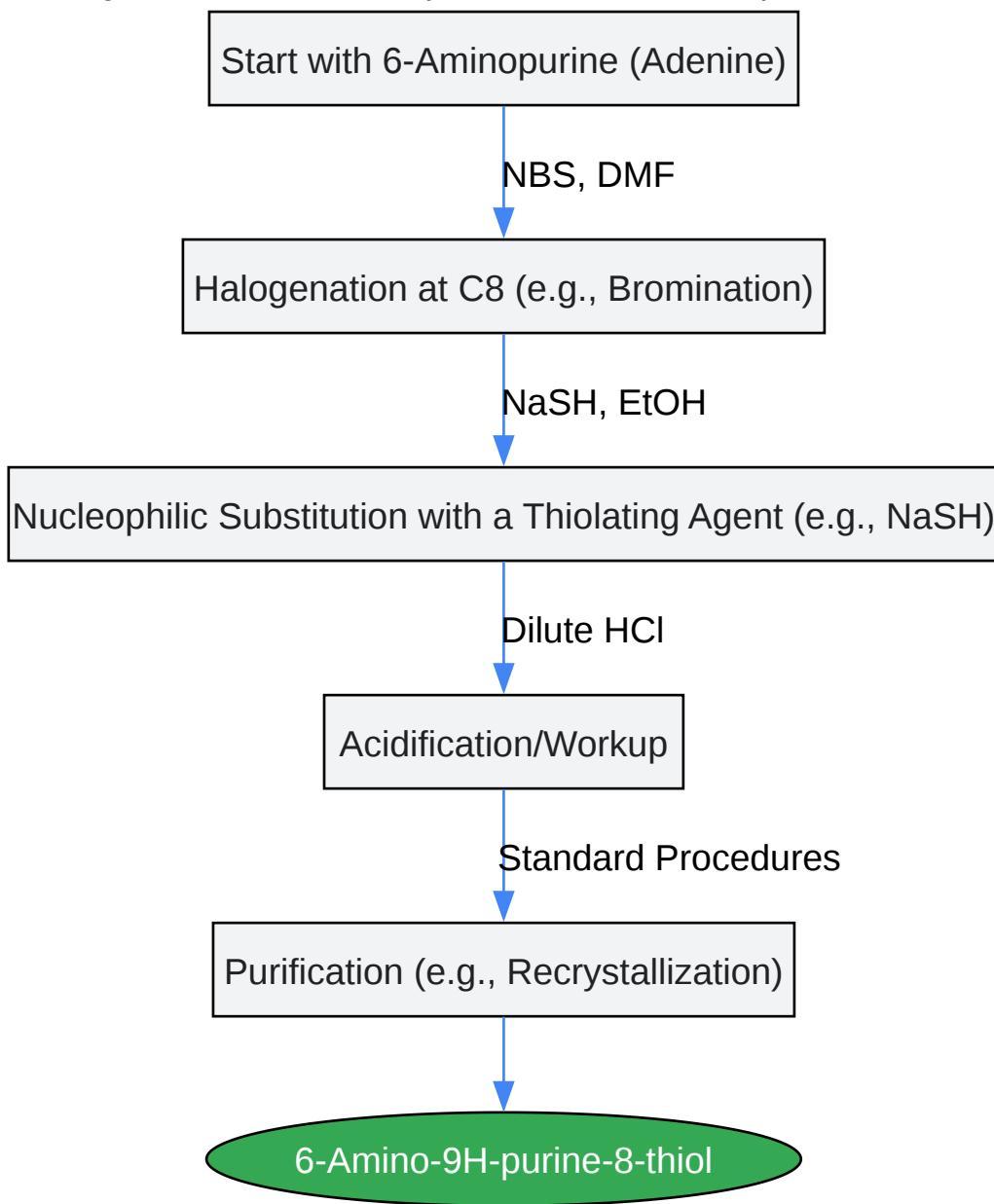
### General Synthetic Approach

The synthesis of **6-Amino-9H-purine-8-thiol** can be achieved through various methods, often starting from commercially available purine derivatives. A common strategy involves the introduction of the thiol group onto a pre-existing 6-aminopurine (adenine) scaffold.

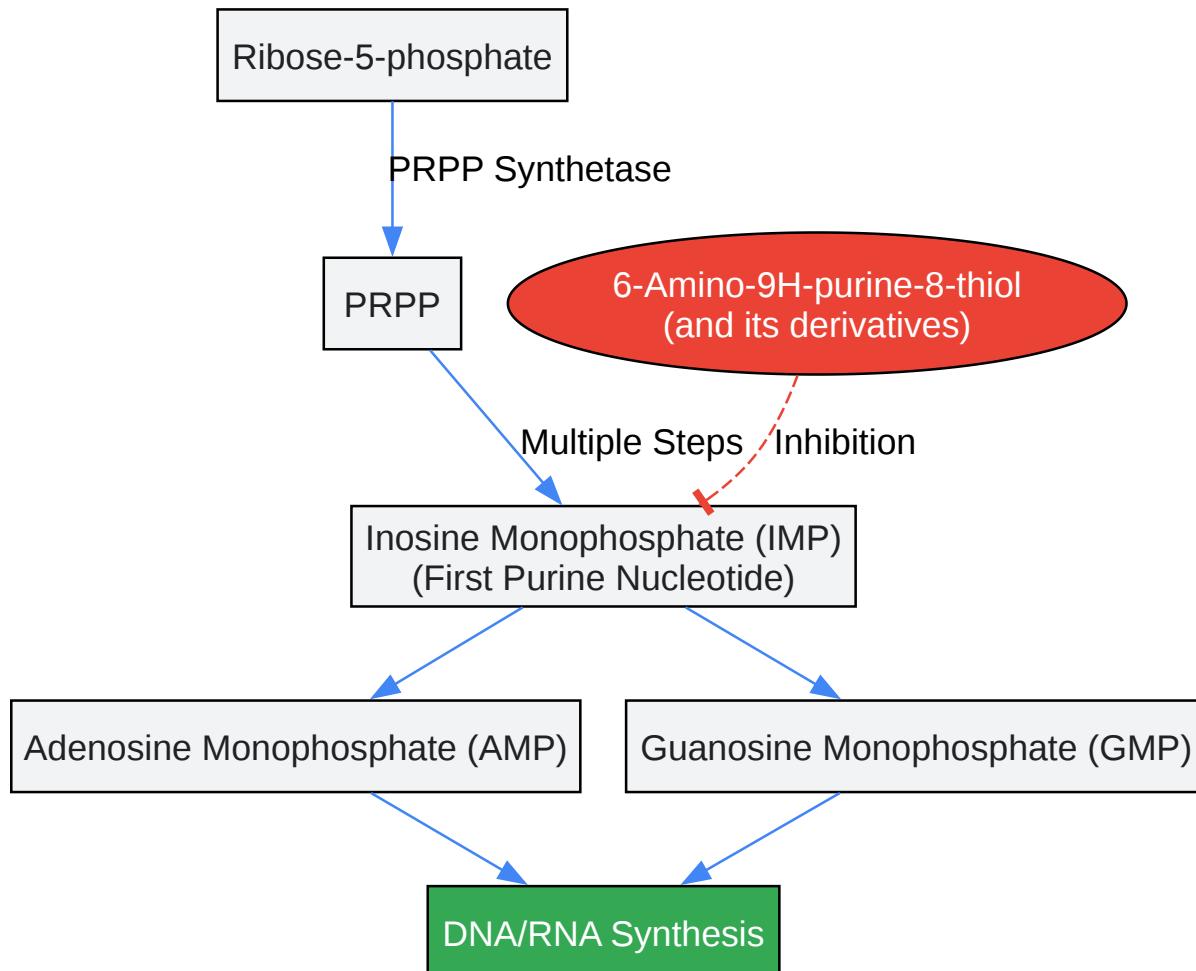
Example Synthetic Workflow: Thiolation of 6-Aminopurine

A plausible synthetic route involves the direct thiolation of adenine. This can be conceptualized in the following logical steps:

## Logical Workflow for the Synthesis of 6-Amino-9H-purine-8-thiol



## Simplified Purine Metabolism Pathway and Point of Inhibition

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## References

- 1. 6-Amino-9H-Purine-8-Thiol [myskinrecipes.com]
- 2. Influence of the Solvent on the Stability of Aminopurine Tautomers and Properties of the Amino Group - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [6-Amino-9H-purine-8-thiol chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b505620#6-amino-9h-purine-8-thiol-chemical-properties-and-structure\]](https://www.benchchem.com/product/b505620#6-amino-9h-purine-8-thiol-chemical-properties-and-structure)

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